

An In-depth Technical Guide to Triphenyl Phosphorothioate

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Compound of Interest

Compound Name: *O,O,O-Triphenyl phosphorothioate*

Cat. No.: *B1584501*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of triphenyl phosphorothioate, a compound of interest in various industrial and research applications. The following sections detail its chemical and physical properties, a thorough experimental protocol for its synthesis, and its primary mechanism of action as an acetylcholinesterase inhibitor.

Quantitative Data Summary

The key quantitative data for triphenyl phosphorothioate are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	342.35 g/mol
Molecular Formula	C ₁₈ H ₁₅ O ₃ PS
CAS Number	597-82-0
Melting Point	48-53 °C
Boiling Point	148 °C
Water Solubility	0.02 mg/L

Experimental Protocols: Synthesis of Triphenyl Phosphorothioate

The synthesis of **O,O,O-triphenyl phosphorothioate** is most commonly achieved through the thionation (sulfurization) of a phosphorus(III) precursor, typically triphenyl phosphite.^[1] This process involves the addition of elemental sulfur to triphenyl phosphite. The precursor, triphenyl phosphite, can be synthesized from triphenyl phosphate, which is prepared by reacting phenol with phosphorus oxychloride.^[1]

Part 1: Synthesis of Triphenyl Phosphite from Triphenyl Phosphate (Precursor Synthesis)

Materials:

- Triphenyl phosphate
- A suitable reducing agent (e.g., a silane in the presence of a catalyst)
- Anhydrous solvent (e.g., toluene or xylene)
- Inert gas supply (e.g., nitrogen or argon)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, a condenser, and an inert gas inlet, dissolve triphenyl phosphate in the anhydrous solvent.
- Purge the reaction vessel with the inert gas to exclude moisture, which can lead to the hydrolysis of phosphorus intermediates.^[1]
- Introduce the reducing agent to the reaction mixture. The specific agent and catalyst system will depend on the chosen synthetic route.
- Heat the reaction mixture to the appropriate temperature, typically between 80-120°C, and maintain for a period determined by reaction monitoring (e.g., by thin-layer chromatography or ³¹P NMR).^[1]

- Upon completion of the reaction, cool the mixture to room temperature.
- The crude triphenyl phosphite is then purified, typically by vacuum distillation, to remove the solvent and any byproducts.

Part 2: Synthesis of Triphenyl Phosphorothioate from Triphenyl Phosphite

Materials:

- Triphenyl phosphite (from Part 1 or commercially sourced)
- Elemental sulfur
- Ionic liquid (e.g., $[P_{66614}]^+[C_{10}O_2]^-$) or a high-boiling point solvent^[2]
- Inert gas supply (e.g., nitrogen or argon)
- Chloroform-d ($CDCl_3$) for NMR analysis

Procedure:

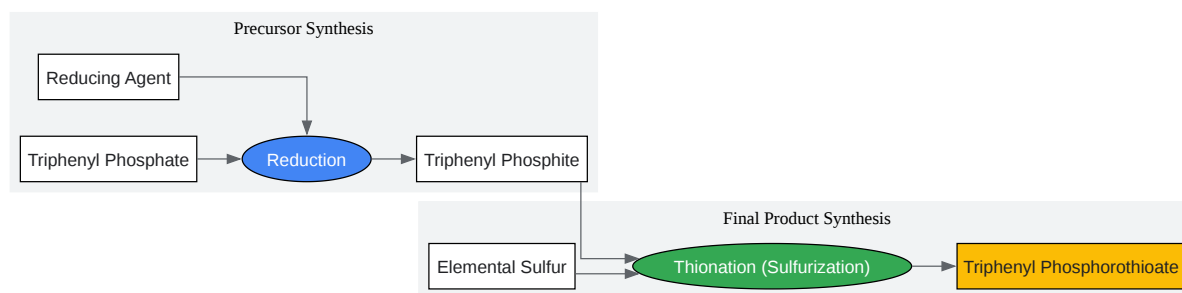
- To a reaction vessel containing the ionic liquid or solvent, add elemental sulfur (e.g., 0.1 g, 3.125 mmol).^[2]
- Add a molar equivalent of triphenyl phosphite to the mixture.^[2]
- Keep the reaction mixture under a nitrogen atmosphere.^[2]
- Heat the mixture to 80°C and maintain for 2 hours.^[2]
- Monitor the reaction progress by ^{31}P NMR spectroscopy.^[2]
- After the reaction is complete, the triphenyl phosphorothioate can be isolated. If an ionic liquid is used, extraction with a suitable organic solvent may be employed. If a conventional solvent is used, it can be removed under reduced pressure.

- The crude product can be further purified by recrystallization or column chromatography to yield the final white to light yellow crystalline solid.

Visualized Workflows and Signaling Pathways

Synthesis Workflow

The following diagram illustrates the two-step synthesis of triphenyl phosphorothioate, starting from the precursor triphenyl phosphate.

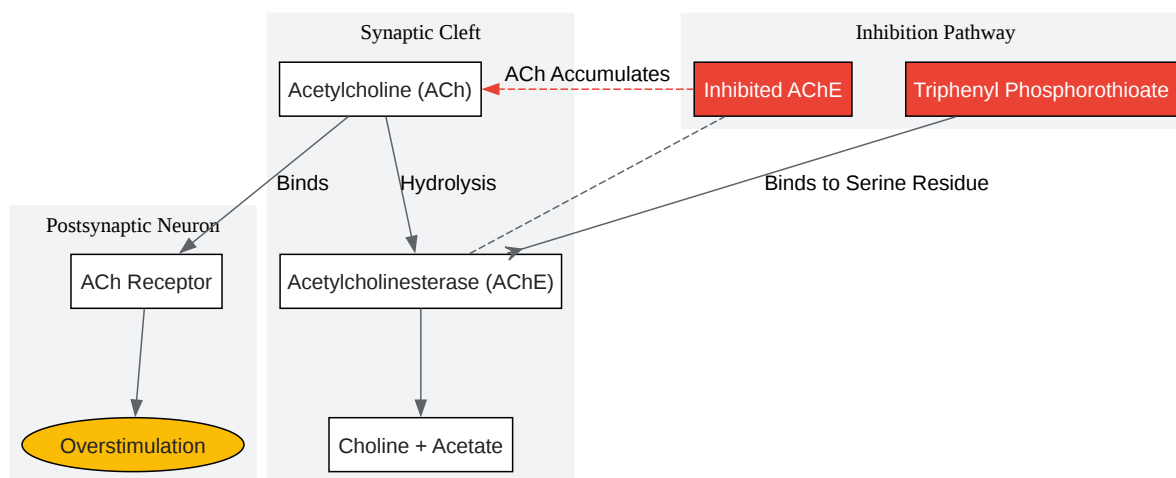


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Caption: Synthesis workflow for triphenyl phosphorothioate.

Signaling Pathway: Acetylcholinesterase Inhibition

Triphenyl phosphorothioate, like many organophosphorus compounds, exerts its biological effects primarily through the inhibition of acetylcholinesterase (AChE). The following diagram depicts this signaling pathway.



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Caption: Mechanism of acetylcholinesterase inhibition.

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References

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